

Proper Disposal of Targapremir-210: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Targapremir-210

Cat. No.: B611153

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides essential guidance on the safe and compliant disposal of **Targapremir-210**.

Targapremir-210 is a potent and selective inhibitor of microRNA-210 (miR-210) used in cancer research.[1][2][3] It has been shown to induce apoptosis in cancer cells, highlighting the need for careful handling and disposal.[4] The presence of an azide group in its chemical structure also necessitates specific safety precautions during its disposal.[2]

Key Chemical and Safety Data

A summary of the key identifiers and physical properties of **Targapremir-210** is provided below to inform safe handling and disposal procedures.

Property	Value	Source
Chemical Name	N-(3-Azidopropyl)-4-[3-[6-(4-methyl-1-piperazinyl)[2,6'-bi-1H-benzimidazol]-2'-yl]phenoxy]butanamide	[1]
CAS Number	1049722-30-6	[1][5]
Molecular Formula	C32H36N10O2	[1][5][6]
Molecular Weight	592.71 g/mol	[1][6]
Solubility	Soluble to 100 mM in DMSO and 100 mM in ethanol	[1][3]
Purity	≥98%	[1][5]
Storage	Store at -20°C	[1][2]

Experimental Protocols: Waste Deactivation and Disposal

The following protocols are recommended for the disposal of **Targapremir-210** waste. These procedures are based on general best practices for the disposal of research-grade, potentially hazardous chemicals and should be performed in accordance with all applicable institutional, local, and national regulations.

Disposal of Unused Targapremir-210 Solid Waste

Unused or expired solid **Targapremir-210** should be disposed of as hazardous chemical waste.

- Step 1: Packaging: Ensure the original container is securely sealed. If the original container is compromised, transfer the solid waste to a new, compatible, and clearly labeled container.
- Step 2: Labeling: The container must be labeled with a hazardous waste tag that includes the full chemical name ("**Targapremir-210**"), CAS number, and the quantity of waste.

- Step 3: Storage: Store the container in a designated hazardous waste accumulation area, segregated from incompatible materials.
- Step 4: Collection: Arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Disposal of Targapremir-210 Solutions

Solutions containing **Targapremir-210** (e.g., in DMSO or ethanol) must be treated as hazardous waste.

- Step 1: Collection: Collect all liquid waste containing **Targapremir-210** in a dedicated, leak-proof, and chemically compatible container. Do not mix with other waste streams unless compatibility has been confirmed.
- Step 2: Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name ("**Targapremir-210**"), the solvent(s) used (e.g., DMSO, ethanol), and the estimated concentration.
- Step 3: Storage: Keep the waste container sealed when not in use and store it in a designated satellite accumulation area within the laboratory.[\[9\]](#)
- Step 4: Disposal: Arrange for collection by your institution's EHS for proper disposal, likely via incineration.[\[10\]](#)

Disposal of Contaminated Labware

Disposable labware (e.g., pipette tips, gloves, vials) contaminated with **Targapremir-210** should be managed as hazardous waste.

- Step 1: Segregation: Collect all contaminated solid waste in a designated, clearly labeled hazardous waste bag or container.
- Step 2: Packaging: Once the container is full, seal it securely.
- Step 3: Disposal: Dispose of the container through your institution's chemical or biomedical waste stream as advised by your EHS department.

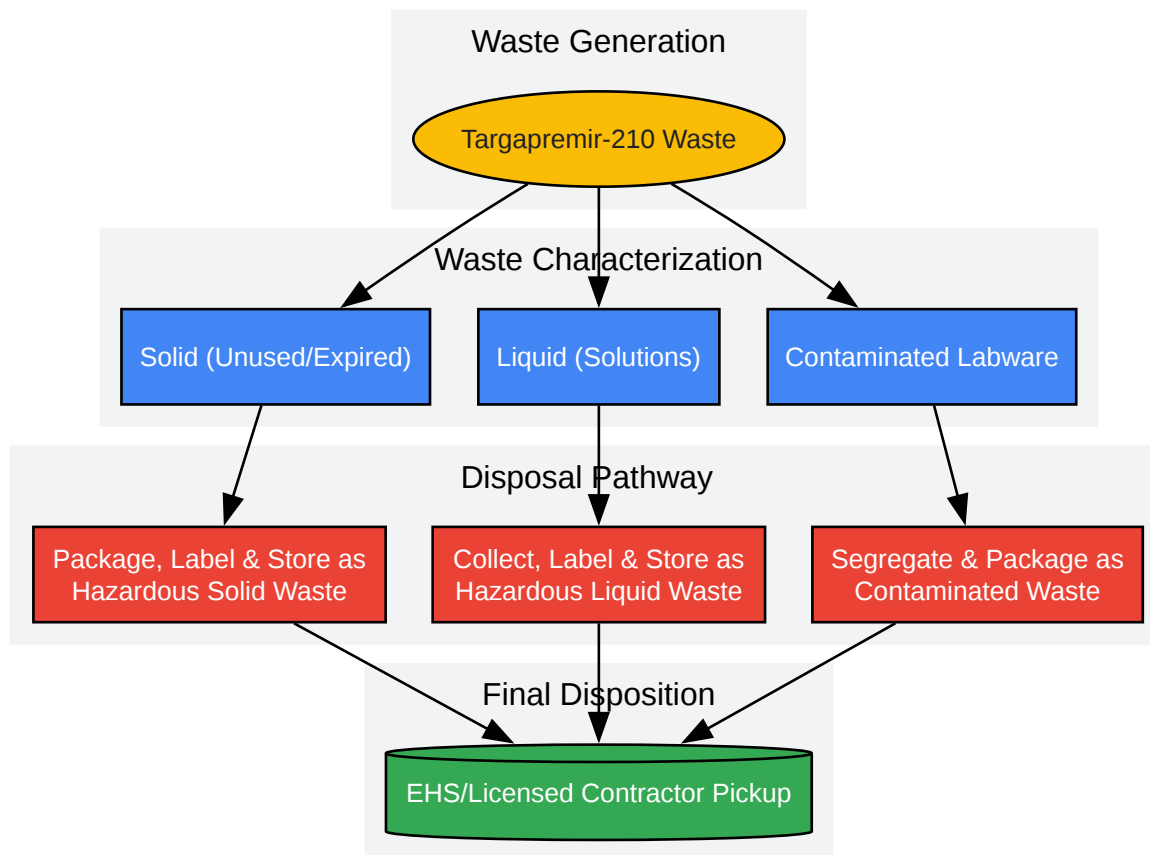
Decontamination of Non-Disposable Glassware and Equipment

- Step 1: Rinsing: Rinse the glassware or equipment thoroughly with a suitable solvent (e.g., ethanol) that can dissolve **Targapremir-210**.
- Step 2: Rinsate Collection: The first rinse must be collected and disposed of as hazardous liquid waste.^[7] For highly potent compounds, it is best practice to collect the first three rinses.^[7]
- Step 3: Washing: After the initial solvent rinse, wash the glassware with an appropriate laboratory detergent and water.

Workflow for Targapremir-210 Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Targapremir-210** and associated waste.

Targapremir-210 Disposal Workflow



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Caption: Workflow for the safe disposal of **Targapremir-210** waste.

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